

Phenyl 3,5-dichlorophenylcarbamate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Phenyl 3,5-dichlorophenylcarbamate

Cat. No.: B11948904

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Disclaimer: No specific Safety Data Sheet (SDS) for **Phenyl 3,5-dichlorophenylcarbamate** could be located. The information presented in this guide is extrapolated from data on structurally similar compounds, including other phenylcarbamates and dichlorinated aromatic compounds. This guide is intended for informational purposes for researchers, scientists, and drug development professionals and should be supplemented with a thorough risk assessment before handling this chemical.

Executive Summary

Phenyl 3,5-dichlorophenylcarbamate is a chemical compound for which detailed public safety and handling information is scarce. This technical guide provides a comprehensive overview of the presumed hazards, necessary safety precautions, and recommended handling procedures based on an analysis of related chemical families. Due to the presence of the dichlorophenyl group and the carbamate functional group, this compound should be handled with caution, assuming it possesses significant toxicity and potential for irritation. This document outlines personal protective equipment (PPE), first aid measures, spill and disposal protocols, and a plausible, though not experimentally verified, synthesis protocol. All quantitative data is summarized in tables for clarity, and logical workflows are presented as diagrams.

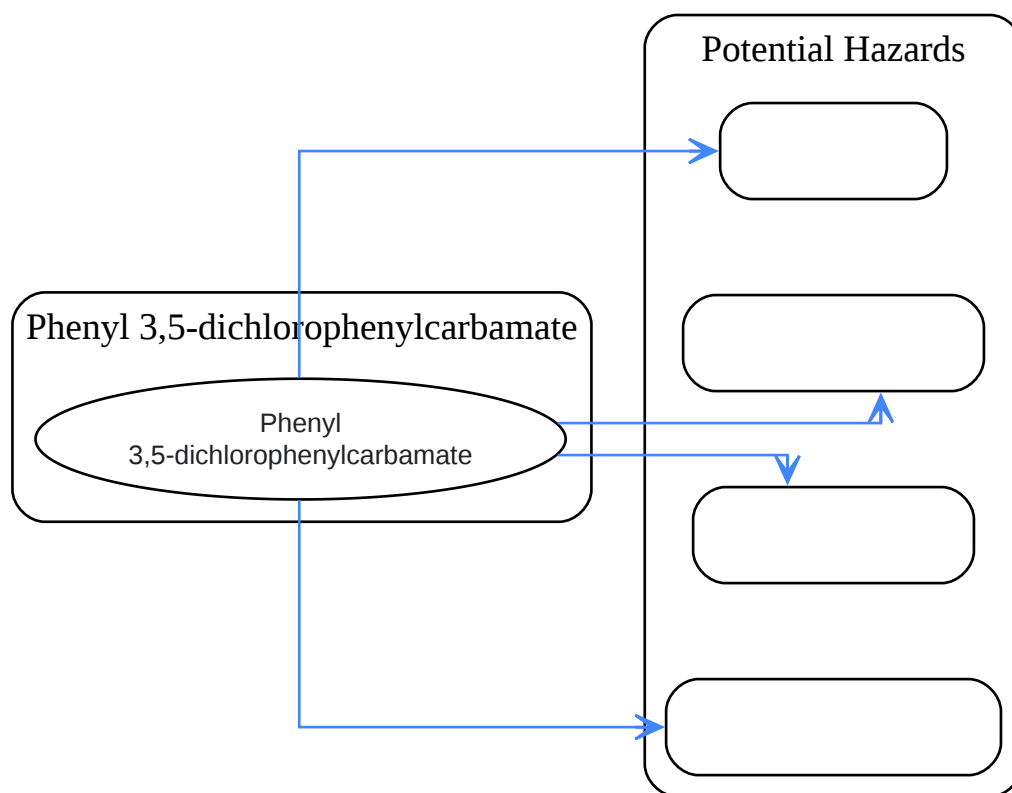
Hazard Identification and Classification

While a specific GHS classification for **Phenyl 3,5-dichlorophenylcarbamate** is not available, based on its constituent parts—a dichlorinated phenyl ring and a carbamate ester—it can be anticipated to fall under the following hazard categories. This is an inferred classification and should be treated with appropriate caution.

Table 1: Inferred GHS Hazard Classification

Hazard Class	Hazard Category	Inferred Hazard Statement
Acute Toxicity, Oral	Category 3	Toxic if swallowed
Acute Toxicity, Dermal	Category 3	Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	Toxic if inhaled
Skin Corrosion/Irritation	Category 2	Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	Causes serious eye irritation
Respiratory Sensitization	Category 1	May cause allergy or asthma symptoms or breathing difficulties if inhaled
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation
Hazardous to the Aquatic Environment, Long-term Hazard	Category 2	Toxic to aquatic life with long lasting effects

Diagram 1: Assumed Hazard Profile



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Caption: Inferred hazard profile for **Phenyl 3,5-dichlorophenylcarbamate**.

Toxicological Data (Extrapolated)

No direct toxicological data for **Phenyl 3,5-dichlorophenylcarbamate** is available. The following table presents data for its likely precursors, 3,5-dichlorophenyl isocyanate and phenol, to provide a conservative estimate of its potential toxicity. Carbamates as a class are known to be cholinesterase inhibitors, which can lead to a range of symptoms from mild to severe, including salivation, lacrimation, urination, defecation, gastrointestinal distress, and emesis (SLUDGE syndrome).

Table 2: Toxicological Data of Precursors

Compound	CAS Number	LD50 Oral (Rat)	LD50 Dermal (Rabbit)	LC50 Inhalation (Rat)
3,5-Dichlorophenyl isocyanate	34893-92-0	>6900 mg/kg[1]	Not listed	Not listed
Phenol	108-95-2	317 mg/kg[2][3]	630 mg/kg[4]	316 mg/m ³ (4 h) [3][4]

Safety and Handling Precautions

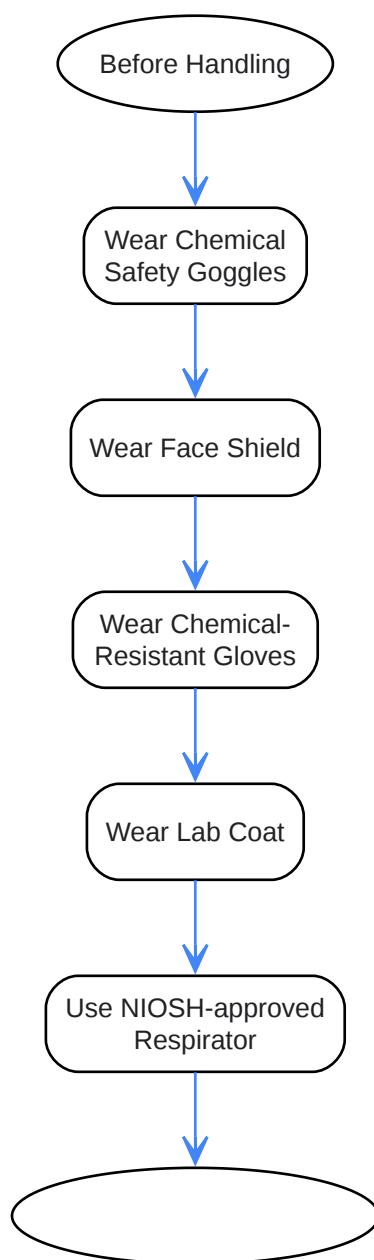
Given the anticipated hazards, stringent safety measures should be implemented when handling **Phenyl 3,5-dichlorophenylcarbamate**.

Personal Protective Equipment (PPE)

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and a face shield.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Viton™), a lab coat, and closed-toe shoes. Consider a chemical-resistant apron for larger quantities.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge and a particulate pre-filter is recommended, especially when handling the solid form or creating aerosols.

Diagram 2: PPE Workflow for Handling



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Caption: Recommended PPE sequence before handling the compound.

Engineering Controls

- Ventilation: Always handle **Phenyl 3,5-dichlorophenylcarbamate** in a well-ventilated area, preferably within a chemical fume hood.

- Eyewash and Safety Shower: Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

Handling Procedures

- Avoid all personal contact, including inhalation of dust or fumes.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the work area.
- Keep containers tightly closed when not in use.
- Avoid the formation of dust and aerosols.

First Aid Measures

Table 4: First Aid Procedures

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Spill and Disposal Procedures

Spill Response

- **Small Spills:** Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed, labeled container for disposal.
- **Large Spills:** Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains or waterways. Collect the material and place it in a designated, labeled container for disposal.

Waste Disposal

Dispose of **Phenyl 3,5-dichlorophenylcarbamate** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. This compound should be treated as hazardous waste.

Experimental Protocol: Synthesis of Phenyl 3,5-dichlorophenylcarbamate

The following is a plausible, general experimental protocol for the synthesis of **Phenyl 3,5-dichlorophenylcarbamate** based on the reaction of 3,5-dichlorophenyl isocyanate with phenol. This protocol has not been experimentally validated and should be adapted and optimized with appropriate safety precautions.

Reaction: 3,5-Dichlorophenyl isocyanate + Phenol → **Phenyl 3,5-dichlorophenylcarbamate**

Materials:

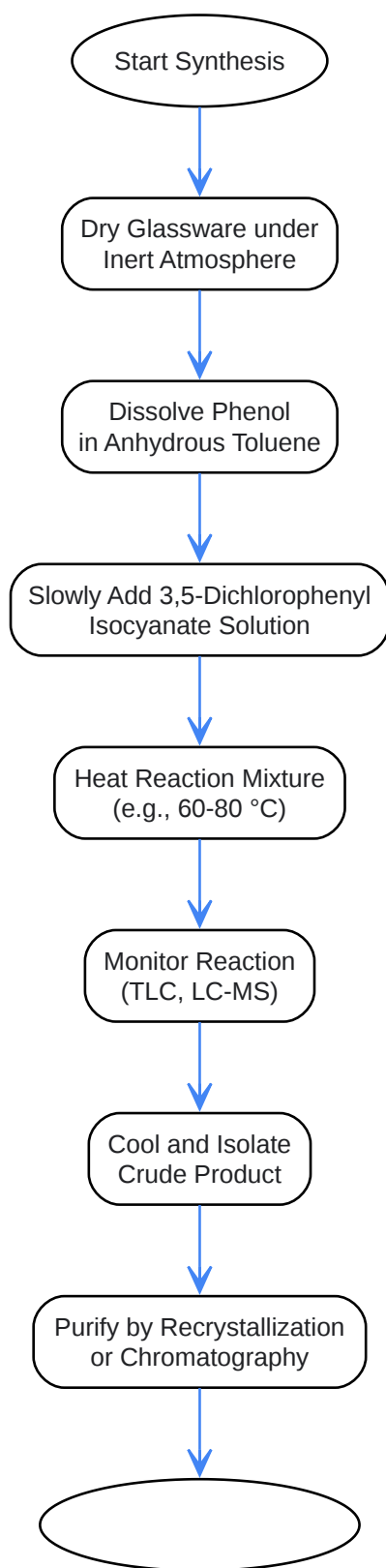
- 3,5-Dichlorophenyl isocyanate
- Phenol
- Anhydrous toluene (or other suitable aprotic solvent)
- Dry nitrogen or argon atmosphere
- Magnetic stirrer and stir bar

- Heating mantle or oil bath
- Round-bottom flask and condenser
- Standard glassware for workup and purification

Procedure:

- Setup: Assemble a dry round-bottom flask equipped with a magnetic stir bar and a condenser under a nitrogen or argon atmosphere.
- Reagents: In the flask, dissolve phenol (1.0 equivalent) in anhydrous toluene.
- Reaction: Slowly add a solution of 3,5-dichlorophenyl isocyanate (1.0 equivalent) in anhydrous toluene to the stirred phenol solution at room temperature.
- Heating: After the addition is complete, heat the reaction mixture to a moderate temperature (e.g., 60-80 °C) and monitor the reaction progress by a suitable analytical technique (e.g., TLC or LC-MS).
- Workup: Once the reaction is complete, cool the mixture to room temperature. The product may precipitate upon cooling. If so, collect the solid by filtration. If not, remove the solvent under reduced pressure.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexane/ethyl acetate) or by column chromatography on silica gel.

Diagram 3: Synthesis Workflow



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Caption: A general workflow for the synthesis of **Phenyl 3,5-dichlorophenylcarbamate**.

Conclusion

Phenyl 3,5-dichlorophenylcarbamate should be regarded as a hazardous chemical due to the toxic and irritant properties associated with its dichlorophenyl and carbamate moieties. All handling should be performed by trained personnel in a controlled laboratory setting with appropriate engineering controls and personal protective equipment. The information in this guide is intended to promote safe handling practices but is not a substitute for a comprehensive, substance-specific risk assessment. Researchers are strongly encouraged to seek out more definitive safety data as it becomes available.

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References

- 1. fishersci.com [fishersci.com]
- 2. Phenol - Wikipedia [en.wikipedia.org]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.dk [fishersci.dk]
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